

(2,5-Dioxoimidazolidin-1-yl)acetic acid molecular weight and formula

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Compound of Interest

Compound Name: (2,5-Dioxoimidazolidin-1-yl)acetic acid

Cat. No.: B1349711

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In-depth Technical Guide: (2,5-Dioxoimidazolidin-1-yl)acetic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the fundamental physicochemical properties of **(2,5-Dioxoimidazolidin-1-yl)acetic acid**, a compound of interest in various research and development domains.

Core Molecular Data

The essential molecular characteristics of **(2,5-Dioxoimidazolidin-1-yl)acetic acid** are summarized in the table below. This data is foundational for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C5H6N2O4[1]
Molecular Weight	158.113 g/mol [1]
CAS Number	80258-94-2[1]

Experimental Protocols

Detailed experimental methodologies for the determination of molecular weight and formula, while not explicitly detailed in the provided search results, would typically involve the following standard analytical techniques:

- **Mass Spectrometry (MS):** To determine the mass-to-charge ratio of the molecule, providing a highly accurate molecular weight. High-resolution mass spectrometry (HRMS) would be employed to confirm the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectroscopy would be used to elucidate the chemical structure, confirming the connectivity of atoms and the presence of functional groups consistent with the proposed formula.
- **Elemental Analysis:** This combustion analysis technique provides the percentage composition of carbon, hydrogen, and nitrogen, which can be used to empirically determine the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's nomenclature to its fundamental molecular properties.

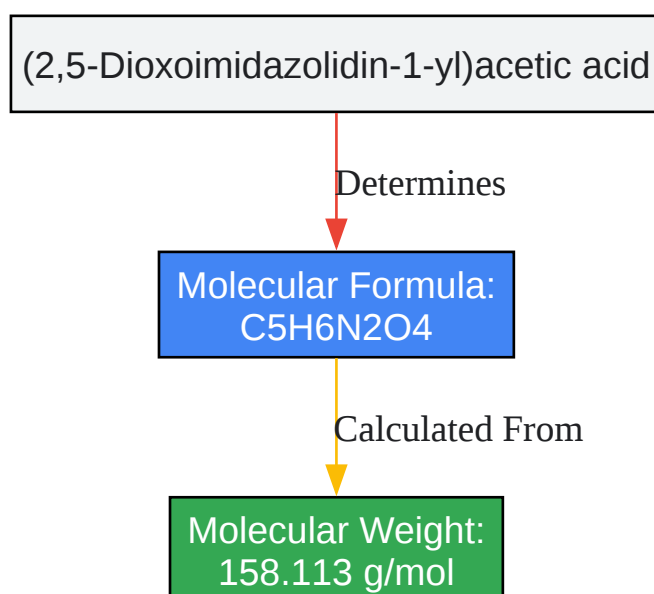


Figure 1. Molecular Properties of (2,5-Dioxoimidazolidin-1-yl)acetic acid

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Caption: Logical flow from compound name to molecular formula and weight.

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References

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